

A Comprehensive Technical Guide to the Solubility of 6-Methoxyquinoline in Organic Solvents

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Compound of Interest

Compound Name: 6-Methoxyquinoline

Cat. No.: B018371

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **6-methoxyquinoline** in various organic solvents. Recognizing the critical role of solubility in drug discovery, chemical synthesis, and formulation development, this document collates available quantitative and qualitative data, presents detailed experimental protocols for solubility determination, and offers a logical workflow for these procedures. Due to the limited availability of extensive quantitative public data for **6-methoxyquinoline**, this guide emphasizes robust experimental methodology to empower researchers in generating reliable solubility data for their specific applications.

Physicochemical Properties of 6-Methoxyquinoline

6-Methoxyquinoline is a heterocyclic aromatic compound and a derivative of quinoline.^[1] Its physicochemical properties are fundamental to understanding its solubility characteristics.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₉ NO	[1]
Molecular Weight	159.18 g/mol	[1]
Appearance	Colorless to light yellow liquid or solid	[2]
Melting Point	18-22 °C	[1][2]
Boiling Point	140-146 °C at 15 mmHg	[1]
Density	1.15 g/mL at 20 °C	[1]

Solubility Data for 6-Methoxyquinoline

The solubility of a compound is a critical parameter for its handling, reaction setup, and formulation. Below is a summary of the available quantitative and qualitative solubility data for **6-methoxyquinoline**.

Quantitative Solubility Data

Quantitative solubility data for **6-methoxyquinoline** in a wide range of organic solvents is not extensively reported in publicly available literature. The most definitive data point found is for dimethyl sulfoxide (DMSO).

Solvent	Chemical Class	Solubility (at ambient temperature)	Method
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	200 mg/mL (1256.36 mM)	Reported by supplier; requires sonication

Table 1: Quantitative solubility data for **6-methoxyquinoline**.[\[3\]](#)[\[4\]](#)

Qualitative and Inferred Solubility Profile

While quantitative data is sparse, qualitative descriptions and the solubility of structurally similar compounds allow for an inferred solubility profile. **6-Methoxyquinoline** is generally considered to be soluble in polar organic solvents and poorly soluble in water.

Solvent	Chemical Class	Inferred/Reported Solubility	Rationale / Context
Ethanol	Polar Protic	Soluble	Repeatedly cited in literature as a suitable solvent. [1]
Methanol	Polar Protic	Likely Soluble	General solvent for polar organic compounds. [5]
Acetone	Polar Aprotic	Likely Soluble	A related derivative, 6-methoxyquinoline-4-carbaldehyde, is soluble in acetone. [6]
Chloroform	Halogenated	Likely Soluble	A related derivative, 6-methoxyquinoline-4-carbaldehyde, is soluble in chloroform. [6]
Ethyl Acetate	Ester	Likely Soluble	Used for extraction and purification of quinoline derivatives in synthesis. [5]
Acetonitrile	Polar Aprotic	Likely Soluble	Used as a solvent in the synthesis of related quinoline derivatives. [5]
Tetrahydrofuran (THF)	Ether	Likely Soluble	Employed in reactions involving related quinoline structures. [5]
Water	Aqueous	Insoluble / Very Slightly Soluble	Consistently reported as insoluble or poorly soluble in water. [7]

Table 2: Qualitative and inferred solubility profile of **6-methoxyquinoline**.

Experimental Protocol for Solubility Determination

The "shake-flask" method is the gold standard for determining the thermodynamic equilibrium solubility of a compound. The following protocol provides a detailed methodology for determining the solubility of **6-methoxyquinoline** in a chosen organic solvent.[5]

Materials and Equipment

- **6-Methoxyquinoline** (solid or liquid)
- Selected organic solvents (analytical grade)
- Analytical balance (readable to at least 0.1 mg)
- Glass vials with screw caps (e.g., 4 mL or 8 mL)
- Thermostatically controlled shaker or orbital incubator
- Centrifuge
- Calibrated micropipettes
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Syringe filters (e.g., 0.22 μm , compatible with the chosen solvent)

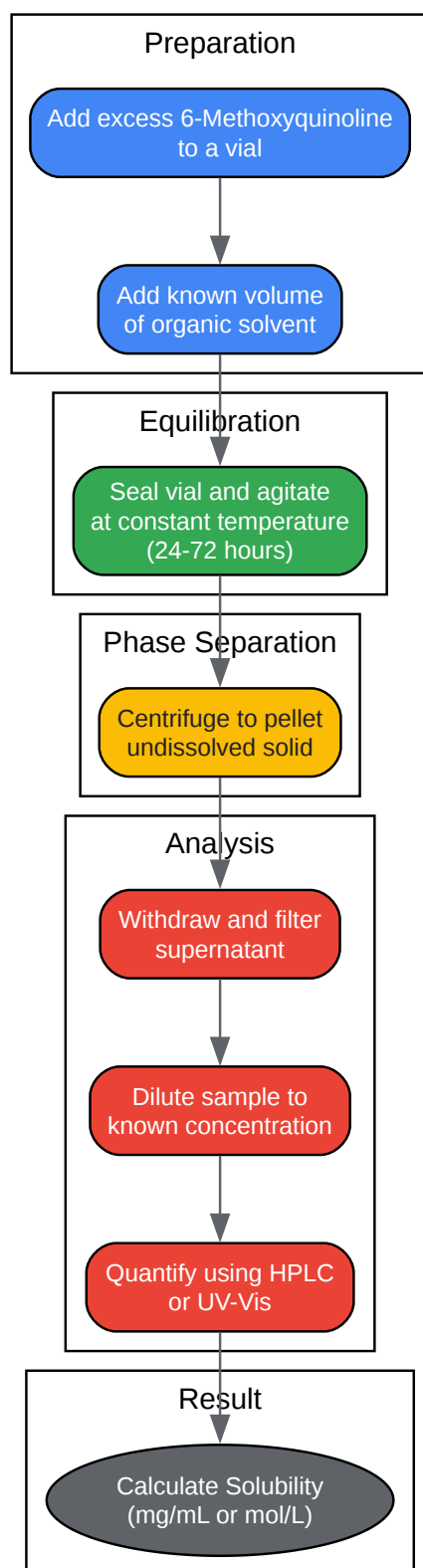
Procedure: Equilibrium Solubility Determination

- **Sample Preparation:** Add an excess amount of **6-methoxyquinoline** to a pre-weighed vial. The presence of undissolved solid is necessary to ensure that a saturated solution is achieved.
- **Solvent Addition:** Add a known volume or mass of the selected organic solvent to the vial.

- **Equilibration:** Tightly cap the vials and place them in a thermostatically controlled shaker set to a specific temperature (e.g., 25 °C). Agitate the samples for a sufficient period (typically 24-72 hours) to ensure that equilibrium between the dissolved and undissolved compound is reached.[5]
- **Phase Separation:** After the equilibration period, remove the vials and let them stand to allow any undissolved solid to settle. To ensure complete separation of the solid from the liquid phase, centrifuge the vials at a high speed.[5]
- **Sample Withdrawal and Dilution:** Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a micropipette. Be cautious not to disturb the solid pellet. Filter the withdrawn sample through a solvent-compatible syringe filter into a clean vial. Dilute the filtered aliquot with a suitable solvent to a concentration that falls within the linear range of the analytical instrument.
- **Quantification:** Analyze the diluted sample using a validated analytical method, such as HPLC or UV-Vis spectrophotometry, to determine the concentration of the dissolved **6-methoxyquinoline**. A pre-established calibration curve of **6-methoxyquinoline** in the same solvent is required for accurate quantification.
- **Calculation:** Calculate the solubility based on the measured concentration and the dilution factor. Express the solubility in appropriate units, such as mg/mL or mol/L.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **6-methoxyquinoline** solubility.



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Caption: Workflow for determining the solubility of **6-Methoxyquinoline**.

Conclusion

This technical guide consolidates the available solubility information for **6-methoxyquinoline** and provides a robust framework for its experimental determination. While comprehensive quantitative data remains limited in public sources, the provided qualitative profile and detailed experimental protocol will enable researchers, scientists, and drug development professionals to accurately assess the solubility of **6-methoxyquinoline** in their specific solvent systems, thereby facilitating its effective use in research and development.

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